

Application Notes and Protocols for RED 500 in Pressure-Sensitive Paper

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RED 500
CAS No.: 115392-27-3
Cat. No.: B050794

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Introduction to RED 500

RED 500 is a leuco dye, a class of colorless or faintly colored compounds that undergo a significant color change upon interaction with a developer substance. Chemically identified as 9-(Ethyl(3-methylbutyl)amino)spiro[12H-benzo(A)xanthene-12,1'(3'H)isobenzofuran]-3'-one (CAS Number: 115392-27-3), **RED 500** is a fluoran-based dye.[1] In its neutral, non-activated state, the lactone ring of the fluoran structure is closed, rendering the molecule colorless. Upon exposure to an acidic developer, the lactone ring opens, extending the conjugated system within the molecule and causing a shift in its absorption spectrum to the visible region, resulting in a distinct red color.[2][3][4]

This pressure-activated color change makes **RED 500** a suitable color former for use in pressure-sensitive paper, also known as carbonless copy paper.[5][6] This technology enables the creation of duplicate copies of a document with the application of pressure, such as from writing or printing, without the need for carbon paper.

Principle of Operation in Pressure-Sensitive Paper

The functionality of **RED 500** in pressure-sensitive paper is based on a two-component system: a color former (**RED 500**) and a developer. The system is typically arranged in a layered paper structure:

- Coated Back (CB) Sheet: The back of the top sheet of paper is coated with microcapsules containing a solution of **RED 500** dye dissolved in a suitable solvent.^[6]
- Coated Front (CF) Sheet: The front of the bottom sheet is coated with a developer material, which is typically an acidic clay or a phenolic resin.^[2]

When pressure is applied to the top sheet, the microcapsules on the CB sheet rupture, releasing the **RED 500** solution.^[7] This solution is then transferred to the CF sheet, where the **RED 500** molecules react with the acidic developer. This reaction triggers the opening of the lactone ring in the **RED 500** molecule, leading to the formation of a vibrant red image. For multi-part forms, intermediate sheets (Coated Front and Back - CFB) are used, which have a developer coating on the front and microcapsules on the back.

Quantitative Data Summary

Due to the proprietary nature of commercial dye formulations, specific performance data for **RED 500** is not publicly available. The following tables present illustrative data based on typical performance characteristics of high-quality fluoran leuco dyes in pressure-sensitive paper applications.

Table 1: Performance Characteristics of **RED 500**

Parameter	Typical Value	Test Method
Activation Pressure	50 - 100 mN/mm ²	Static Load Pressure Test
Color	Intense Red	Visual Inspection
Initial Optical Density	> 1.2	Densitometer
Lightfastness	4 - 5	Blue Wool Scale (ISO 105-B02)
Image Stability	High	Accelerated Aging
Solubility	Good in non-polar organic solvents	Standard Solubility Test

Table 2: Illustrative Color Intensity vs. Applied Pressure

Applied Pressure (mN/mm ²)	Optical Density
25	0.3
50	0.8
75	1.1
100	1.25
125	1.3
150	1.3

Experimental Protocols

The following protocols provide a general framework for the preparation and evaluation of pressure-sensitive paper using **RED 500**. Researchers should optimize these protocols based on their specific materials and equipment.

Protocol for Microencapsulation of RED 500

This protocol describes a typical laboratory-scale microencapsulation process using interfacial polymerization.

Materials:

- **RED 500**
- Organic Solvent (e.g., Diisopropylnaphthalene)
- Monomer for oil phase (e.g., a diisocyanate)
- Aqueous solution of a polymer (e.g., gelatin or polyvinyl alcohol)
- Monomer for aqueous phase (e.g., a diamine)
- Surfactant
- Deionized water
- High-shear mixer

Procedure:

- Prepare the Oil Phase: Dissolve **RED 500** and the oil-soluble monomer in the organic solvent to create a homogeneous solution. The concentration of **RED 500** will influence the final color intensity.
- Prepare the Aqueous Phase: Dissolve the water-soluble polymer and surfactant in deionized water.
- Emulsification: Slowly add the oil phase to the aqueous phase while agitating with a high-shear mixer. The speed and duration of mixing will determine the size of the oil droplets, which will become the microcapsules. A typical target size is 3-10 μm .[\[8\]](#)
- Initiate Polymerization: Once a stable emulsion is formed, add the water-soluble monomer to the emulsion.
- Curing: Adjust the temperature and pH of the mixture to facilitate the interfacial polymerization reaction, which forms the microcapsule walls. Allow the reaction to proceed for several hours with gentle stirring.

- **Washing and Collection:** Once the microcapsules are fully formed, they can be collected by filtration or centrifugation and washed with deionized water to remove any unreacted monomers or other impurities. The resulting product is a slurry of microcapsules.

Protocol for Preparation of Coated Back (CB) Sheet

Materials:

- Microcapsule slurry of **RED 500**
- Binder (e.g., starch, polyvinyl alcohol)
- Inert spacer particles (e.g., uncooked starch granules)
- Base paper
- Coating rod or similar coating apparatus

Procedure:

- **Prepare the Coating Formulation:** Mix the microcapsule slurry with the binder solution and inert spacer particles. The spacer particles help to prevent premature rupture of the microcapsules during handling and storage.
- **Coating:** Apply the formulation evenly onto the back side of the base paper using a coating rod or other suitable method.
- **Drying:** Dry the coated paper in an oven or with a hot air dryer. The drying temperature should be carefully controlled to avoid damaging the microcapsules.

Protocol for Preparation of Coated Front (CF) Sheet

Materials:

- Developer (e.g., activated clay, zinc salicylate, or a phenolic resin)
- Binder (e.g., starch, polyvinyl alcohol)
- Base paper

- Coating rod or similar coating apparatus

Procedure:

- Prepare the Developer Slurry: Disperse the developer in a solution of the binder.
- Coating: Apply the developer slurry evenly onto the front side of the base paper.
- Drying: Dry the coated paper thoroughly.

Protocol for Performance Evaluation of Pressure-Sensitive Paper

1. Image Formation:

- Place the CB sheet on top of the CF sheet, with the coated sides facing each other.
- Apply pressure using a stylus, ballpoint pen, or a calibrated impact tester.

2. Color Intensity Measurement:

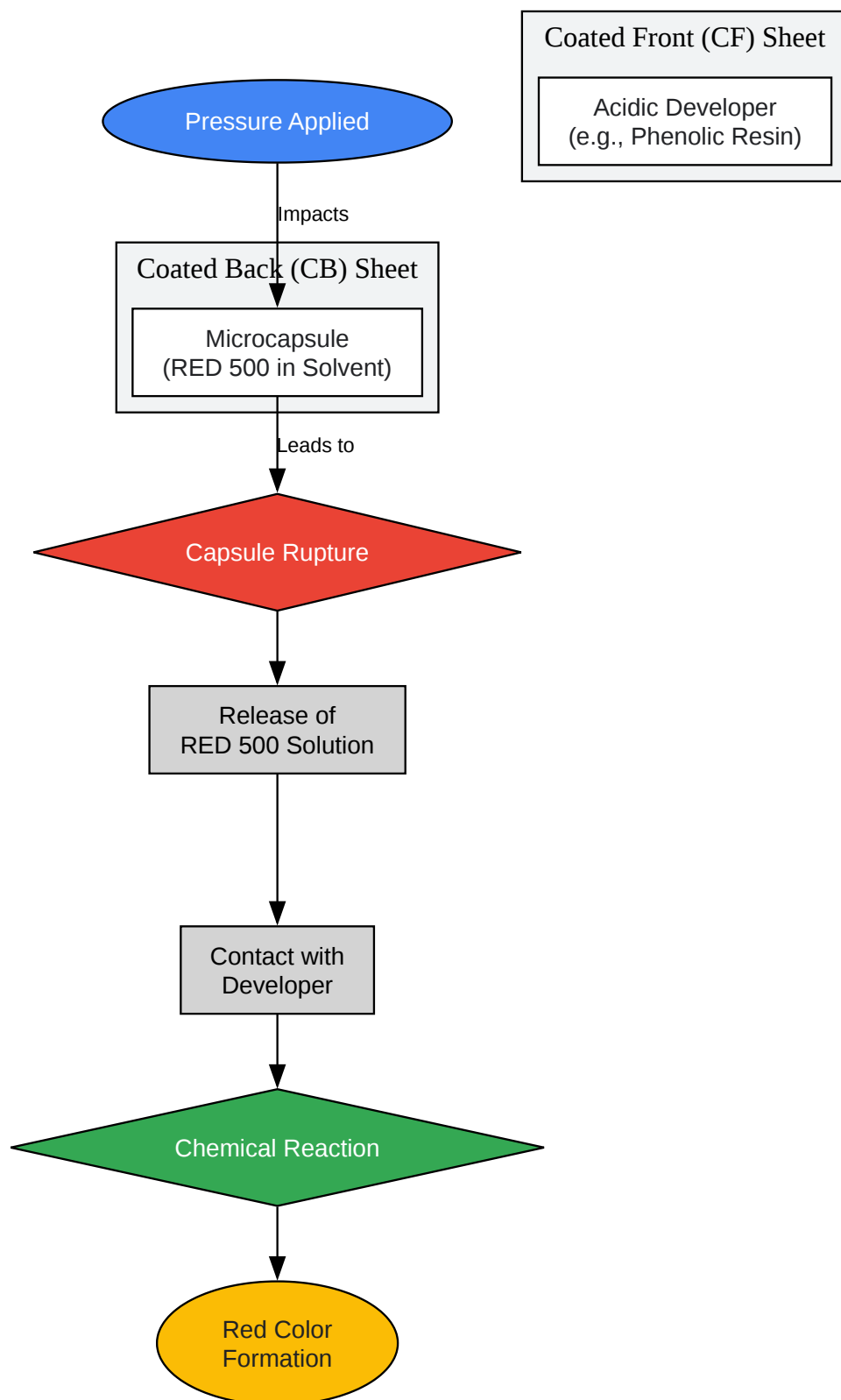
- Measure the optical density of the developed red image using a densitometer.[\[9\]](#)
- To evaluate the relationship between pressure and color intensity, apply a range of known pressures and measure the corresponding optical densities.

3. Lightfastness Testing:

- Expose the developed image to a standardized light source, such as a xenon arc lamp, for a specified duration according to ISO 105-B02 or a similar standard.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Include a set of Blue Wool standards in the exposure chamber for comparison.
- After exposure, assess the degree of fading of the red image by comparing it to the fading of the Blue Wool standards. The lightfastness is rated on a scale of 1 to 8, with 8 being the most lightfast.[\[10\]](#)

Visualizations

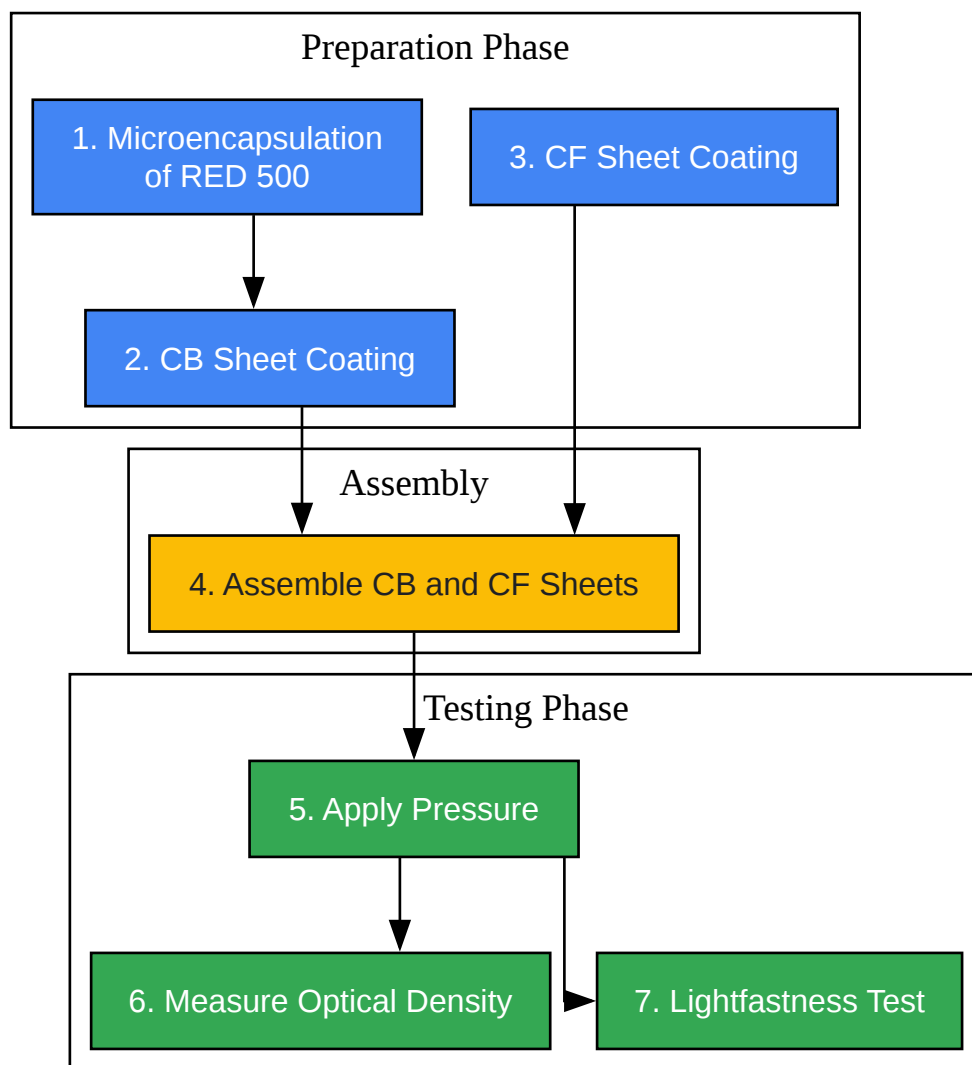
Signaling Pathway of Color Formation



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Caption: Mechanism of color formation in pressure-sensitive paper.

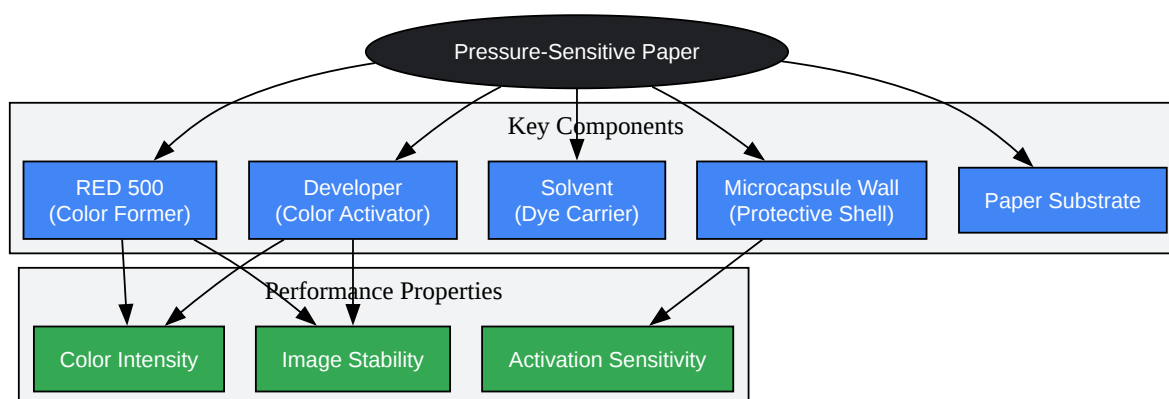
Experimental Workflow for Preparation and Testing



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Caption: Workflow for preparing and evaluating **RED 500** paper.

Logical Relationship of Components



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Caption: Interrelationship of components and properties. Caption: Interrelationship of components and properties.

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- To cite this document: BenchChem. [Application Notes and Protocols for RED 500 in Pressure-Sensitive Paper]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050794/docs#application-notes-and-protocols-for-red-500-in-pressure-sensitive-paper]

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